

An In-depth Technical Guide to the Safety of Trioctylamine-d6

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Compound of Interest

Compound Name: Trioctylamine-d6

Cat. No.: B15558407

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For Researchers, Scientists, and Drug Development Professionals

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This technical guide provides a comprehensive overview of the safety data for **Trioctylamine-d6**. Due to the limited availability of a specific Safety Data Sheet (SDS) for the deuterated compound, this guide is based on the extensive information available for the non-deuterated form, Trioctylamine (CAS No. 1116-76-3). It is standard practice to handle isotopically labeled compounds with the same precautions as their non-labeled counterparts.

Physicochemical Properties

The physicochemical properties of **Trioctylamine-d6** are expected to be very similar to those of Trioctylamine, with a minor increase in molecular weight due to the presence of deuterium.

Property	Value	Source
CAS Number	1116-76-3 (for Trioctylamine)	[1]
Molecular Formula	C ₂₄ H ₅₁ N	[2]
Molecular Weight	353.67 g/mol	[2]
Appearance	Clear, colorless to off-white liquid	
Odor	Ammonia-like, rotten-egg like	
Melting Point	-34 °C to -34.6 °C	[2]
Boiling Point	365-367 °C at 760 mmHg; 164-168 °C at 0.7 mmHg	[2]
Density	0.81 g/cm ³ at 20 °C; 0.809 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.449	[2]
Flash Point	>230 °F (>110 °C)	[2]
Solubility in water	0.050 mg/L	[2]
Solubility in other solvents	Soluble in chloroform, alcohol, and ether	[2]

Hazard Identification and Classification

Trioctylamine is classified as a hazardous substance. The following table summarizes its hazard classifications according to the Globally Harmonized System (GHS).[3][4]

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	3	H335: May cause respiratory irritation
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child
Specific Target Organ Toxicity - Repeated Exposure	1	H372: Causes damage to organs through prolonged or repeated exposure
Hazardous to the Aquatic Environment, Short-Term (Acute)	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Long-Term (Chronic)	1 & 2	H410: Very toxic to aquatic life with long lasting effects; H411: Toxic to aquatic life with long lasting effects

Signal Word: Danger[2][4]

GHS Pictograms:[2]

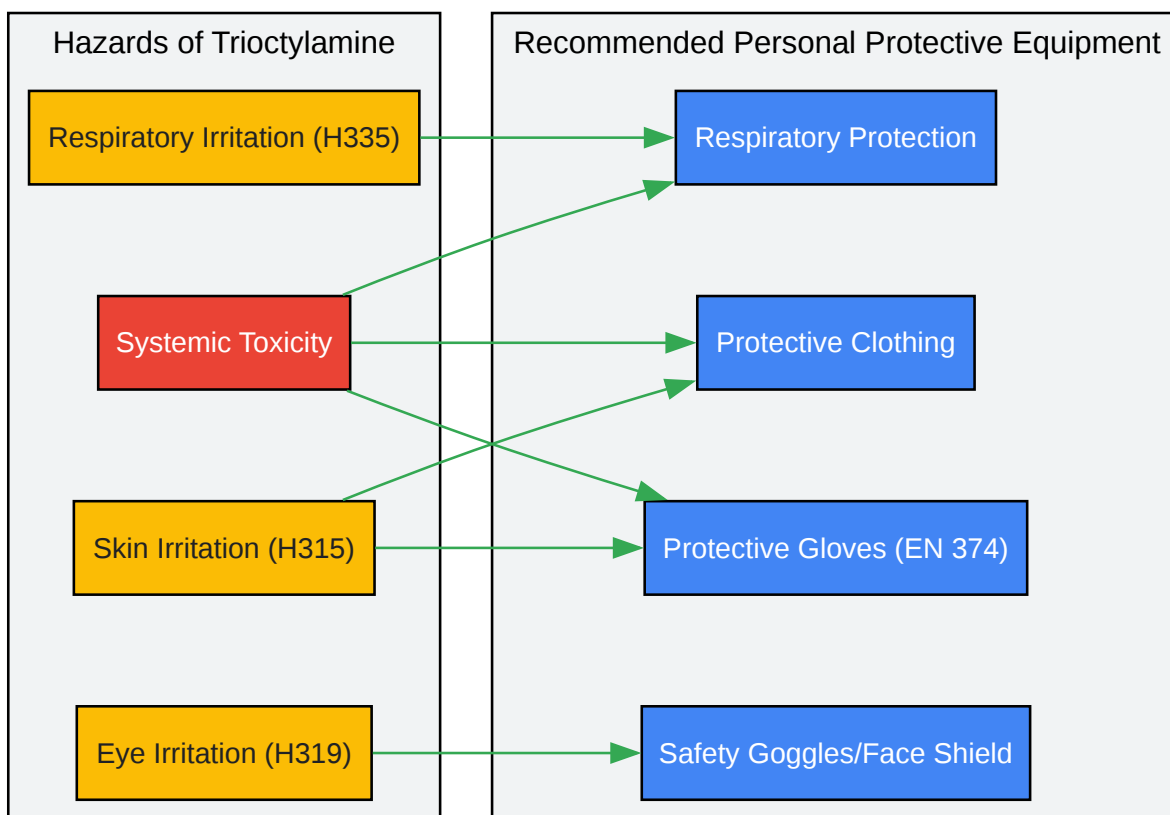
- Health Hazard
- Irritant
- Environmental Hazard

Safe Handling and Storage

Proper handling and storage are crucial to minimize exposure and ensure safety.

Personal Protective Equipment (PPE)

The following diagram illustrates the relationship between the hazards of Trioctylamine and the recommended personal protective equipment.

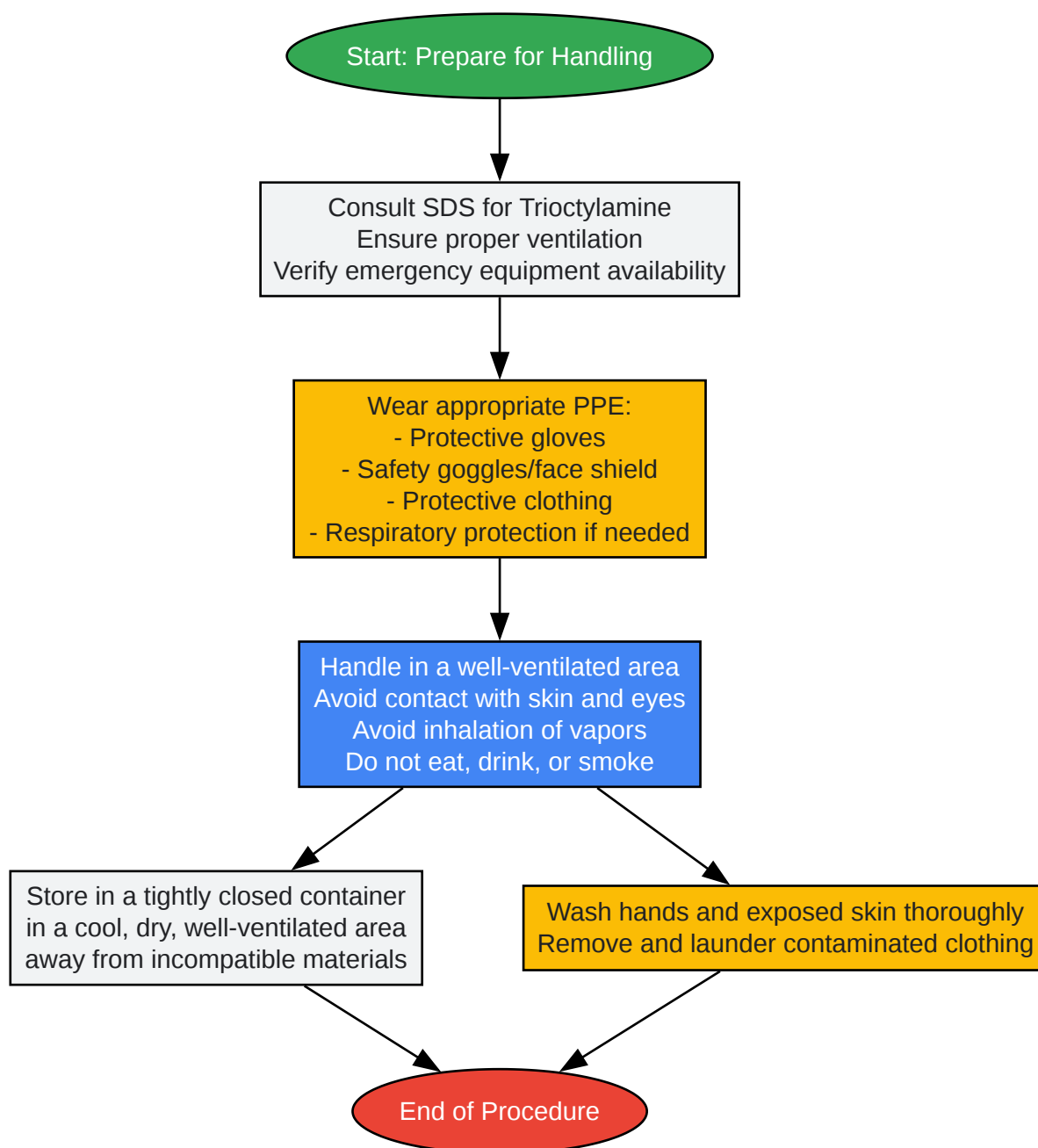


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Caption: Relationship between hazards and recommended PPE.

General Handling Workflow

The following workflow outlines the general procedures for the safe handling of **Trioctylamine-d6**.



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Caption: General workflow for safe handling of **Trioctylamine-d6**.

Incompatible Materials

Avoid contact with strong oxidizing agents.[5]

First-Aid Measures

In case of exposure, follow these first-aid measures and seek medical attention.

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[6]
- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes. Remove contaminated clothing.[6]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[4][6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[3][5]

Accidental Release Measures

In the event of a spill, follow these procedures:

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Ensure adequate ventilation.[1][6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[1][6]
- Methods for Cleaning Up: Absorb with inert material (e.g., sand, earth, vermiculite) and place in a suitable container for disposal.[1]

Toxicological Information

Detailed toxicological studies specifically for **Trioctylamine-d6** are not available. The information for Trioctylamine indicates that it is a skin and eye irritant and may cause respiratory irritation.[3] Some sources also suggest potential for reproductive toxicity and organ damage through prolonged or repeated exposure.[2][4]

Ecological Information

Trioctylamine is very toxic to aquatic life with long-lasting effects.[2][4] Avoid release to the environment.

Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations.

Application in Research

The primary application of deuterated compounds like **Trioctylamine-d6** is as internal standards in quantitative analysis using mass spectrometry (e.g., LC-MS). The key advantages are its similar chemical and physical properties to the analyte and its mass difference, which allows for easy differentiation by the mass spectrometer.

Disclaimer: This guide is intended for informational purposes only and is based on the safety data available for non-deuterated Trioctylamine. Always consult the most current Safety Data Sheet for Trioctylamine and follow all applicable safety regulations and best practices in your laboratory.

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